An In-Depth Technical Guide to 7-Ethoxy-4H-benzothiazin-3-one

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Compound of Interest

Compound Name:	*7-Ethoxy-4H-benzo[1,4]thiazin-3-one*
CAS No.:	*71387-69-4*
Cat. No.:	*B1606827*

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CAS Number: 71387-69-4

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For: Researchers, Scientists, and Drug Development Professionals

Introduction: Unveiling the Potential of a Niche Benzothiazinone

The benzothiazinone scaffold is a cornerstone in medicinal chemistry, with prominent derivatives demonstrating potent antitubercular activity by targeting the essential enzyme decaprenylphosphoryl-β-D-ribose 2'-epimerase (DprE1)[1]. While much of the research has focused on nitro-substituted benzothiazinones, the broader chemical space of this heterocyclic system offers a wealth of untapped potential. This technical guide delves into a specific, less-explored analog, 7-Ethoxy-4H-benzothiazin-3-one, providing a comprehensive overview of its chemical identity, a detailed methodology for its synthesis, and an exploration of its known and potential biological activities. This document is intended to serve as a foundational resource for

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researchers investigating novel benzothiazinone derivatives and their applications in drug discovery.

Core Molecular Characteristics

7-Ethoxy-4H-benzothiazin-3-one is a bicyclic heteroaromatic compound. Its structure is characterized by a benzene ring fused to a 1,4-thiazine-3-one ring, with an ethoxy substituent at the 7-position.

Physicochemical Properties

A summary of the key physicochemical properties of 7-Ethoxy-4H-benzothiazin-3-one is presented in the table below. These properties are crucial for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Source
Molecular Formula	$C_{10}H_{11}NO_2S$	PubChem[2]
Molecular Weight	209.26 g/mol	ChemicalBook[3]
IUPAC Name	7-ethoxy-4H-1,4-benzothiazin-3-one	PubChem[2]
CAS Number	71387-69-4	PubChem[2]
XLogP3	1.8	PubChem[2]
Hydrogen Bond Donor Count	1	PubChem[2]
Hydrogen Bond Acceptor Count	3	PubChem[2]
Rotatable Bond Count	2	PubChem[2]

Synthesis of 7-Ethoxy-4H-benzothiazin-3-one: A Detailed Protocol

The synthesis of 7-Ethoxy-4H-benzothiazin-3-one can be achieved through a two-step process, commencing with the preparation of the key intermediate, 2-amino-4-ethoxyphenol, followed by

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cyclization to form the benzothiazinone ring.

Synthesis of the Precursor: 2-Amino-4-ethoxyphenol

The synthesis of 2-amino-4-ethoxyphenol is a critical first step. A common and effective method involves the reduction of a nitro group ortho to a hydroxyl group. A plausible synthetic route starts from 4-ethoxyphenol.

Step 1: Nitration of 4-Ethoxyphenol

The initial step involves the regioselective nitration of 4-ethoxyphenol to introduce a nitro group at the 2-position.

- Reaction: 4-Ethoxyphenol is treated with a nitrating agent, such as nitric acid in a suitable solvent like acetic acid, at a controlled temperature to favor ortho-nitration.
- Rationale: The hydroxyl and ethoxy groups are ortho, para-directing. By carefully controlling the reaction conditions, the formation of 2-nitro-4-ethoxyphenol can be maximized.

Step 2: Reduction of 2-Nitro-4-ethoxyphenol

The subsequent step is the reduction of the nitro group to an amine.

- Reaction: The 2-nitro-4-ethoxyphenol is reduced using a standard reducing agent. A common method is catalytic hydrogenation using palladium on carbon (Pd/C) as a catalyst in a solvent like ethanol[4].
- Rationale: Catalytic hydrogenation is a clean and efficient method for the reduction of aromatic nitro groups, typically providing high yields of the corresponding amine with minimal side products.

Cyclization to 7-Ethoxy-4H-benzothiazin-3-one

The final step involves the construction of the thiazine ring by reacting 2-amino-4-ethoxyphenol with a suitable C2-S synthon. A common method for the synthesis of 1,4-benzothiazin-3-ones is the reaction of an ortho-aminophenol with a mercaptoacetic acid derivative.

Experimental Protocol:

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- Reaction Setup: To a solution of 2-amino-4-ethoxyphenol (1 equivalent) in a suitable high-boiling solvent such as dimethylformamide (DMF) or toluene, add chloroacetyl chloride (1.1 equivalents) dropwise at 0 °C.
- Reaction Progression: After the initial addition, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC).
- Work-up and Purification: Upon completion, the reaction mixture is cooled and poured into ice water. The resulting precipitate is collected by filtration, washed with water, and dried. The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield 7-Ethoxy-4H-benzothiazin-3-one as a solid.

Causality Behind Experimental Choices:

- Chloroacetyl Chloride: This reagent provides both the carbonyl carbon and the methylene group with a leaving group (chloride) for the subsequent intramolecular cyclization with the thiol group.
- Solvent: A high-boiling aprotic solvent like DMF or toluene is chosen to facilitate the reaction, which may require elevated temperatures for cyclization.
- Purification: Recrystallization is a standard and effective method for purifying solid organic compounds, allowing for the removal of impurities and isolation of the target molecule in high purity.

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Caption: Synthetic workflow for 7-Ethoxy-4H-benzothiazin-3-one.

Spectral Characterization

While specific, published spectral data for 7-Ethoxy-4H-benzothiazin-3-one is not readily available, the expected spectral characteristics can be inferred from the analysis of closely related benzothiazinone derivatives.

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- ^{1}H NMR: The proton NMR spectrum is expected to show characteristic signals for the ethoxy group (a triplet and a quartet), aromatic protons on the benzene ring, a singlet for the methylene protons of the thiazine ring, and a broad singlet for the NH proton.
- ^{13}C NMR: The carbon NMR spectrum will display signals for the ethoxy carbons, the aromatic carbons (with distinct shifts for those attached to oxygen and nitrogen), the carbonyl carbon of the lactam, and the methylene carbon of the thiazine ring.
- IR Spectroscopy: The infrared spectrum should exhibit a prominent absorption band for the C=O stretching of the lactam ring, typically in the range of 1660-1690 cm^{-1}. N-H stretching vibrations would be observed around 3200-3400 cm^{-1}.
- Mass Spectrometry: The mass spectrum will show a molecular ion peak corresponding to the molecular weight of the compound (m/z = 209.26).

Biological Activity and Potential Applications

The biological profile of 7-Ethoxy-4H-benzothiazin-3-one is not extensively documented in the scientific literature. However, based on studies of structurally similar compounds, several potential areas of pharmacological interest can be proposed.

Anticonvulsant Activity

A study on a series of 7-alkoxy-2H-1,4-benzothiazin-3(4H)-ones revealed that these compounds possess anticonvulsant properties[5]. The activity was evaluated using the maximal electroshock (MES) test in mice. While the 7-hexyloxy derivative was identified as the most promising in that particular study, the general activity of the 7-alkoxy series suggests that 7-Ethoxy-4H-benzothiazin-3-one may also exhibit anticonvulsant effects.

Potential Mechanism of Action:

For a related series of 7-alkoxy[5][6][7]triazolo[3,4-b]benzothiazol-3(2H)-ones, the anticonvulsant activity was suggested to be mediated through the GABAergic system[6]. Given the structural similarities, it is plausible that 7-alkoxy-2H-1,4-benzothiazin-3(4H)-ones, including the 7-ethoxy variant, may exert their effects by modulating GABAergic neurotransmission.

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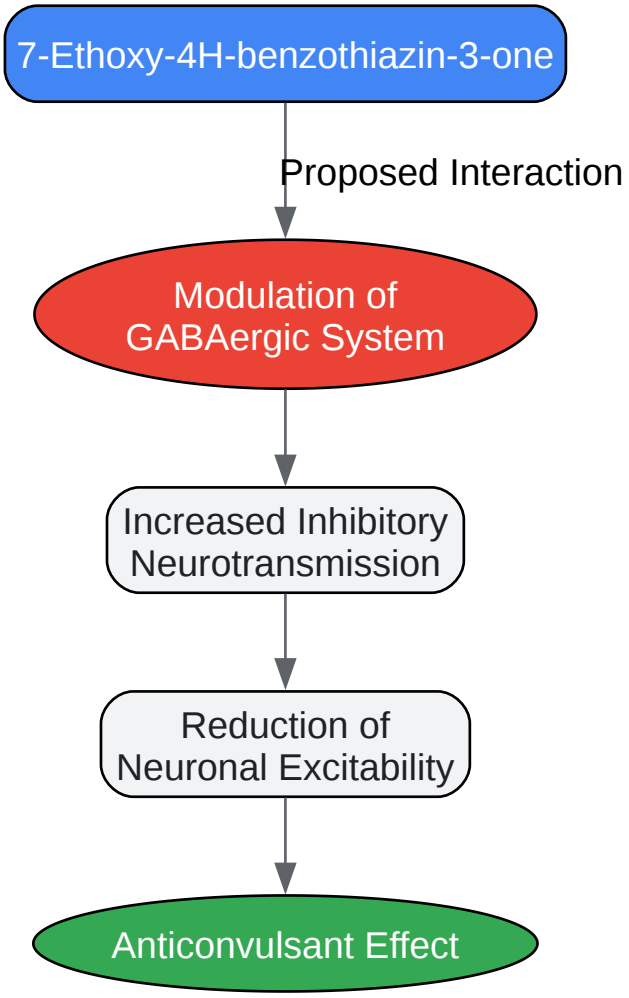

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Caption: Proposed mechanism for anticonvulsant activity.

Other Potential Applications

The broader benzothiazinone class of compounds has been investigated for a range of biological activities, suggesting other potential avenues of research for 7-Ethoxy-4H-benzothiazin-3-one:

- Antitubercular Activity: As previously mentioned, nitrobenzothiazinones are potent inhibitors of DprE1 in Mycobacterium tuberculosis[1]. While 7-Ethoxy-4H-benzothiazin-3-one lacks the critical nitro group for this specific mechanism, the core scaffold's activity warrants investigation against mycobacteria.

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- Acetylcholinesterase Inhibition: Certain benzothiazinone derivatives have been explored as acetylcholinesterase inhibitors, which are of interest in the context of Alzheimer's disease.

Future Directions and Conclusion

7-Ethoxy-4H-benzothiazin-3-one represents an intriguing yet understudied member of the benzothiazinone family. The established anticonvulsant potential of the 7-alkoxy series provides a strong rationale for further investigation of this specific analog.

Key areas for future research include:

- Definitive Biological Screening: A comprehensive screening of 7-Ethoxy-4H-benzothiazin-3-one against a panel of neurological targets, including GABA receptors and ion channels, is necessary to elucidate its precise mechanism of anticonvulsant action.
- Structure-Activity Relationship (SAR) Studies: Synthesis and evaluation of a focused library of analogs with variations at the 7-position and on the thiazine ring would provide valuable insights into the structural requirements for optimal activity.
- Exploration of Other Therapeutic Areas: Given the diverse biological activities of the benzothiazinone scaffold, screening 7-Ethoxy-4H-benzothiazin-3-one for other potential applications, such as antimicrobial or anticancer activity, is warranted.

In conclusion, this technical guide provides a comprehensive foundation for researchers interested in 7-Ethoxy-4H-benzothiazin-3-one. By detailing its synthesis and outlining its potential pharmacological profile, this document aims to stimulate further research into this promising, yet underexplored, chemical entity.

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